

1-(Methylsulfonyl)piperidin-4-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-ol

Cat. No.: B1321963

[Get Quote](#)

Technical Guide: 1-(Methylsulfonyl)piperidin-4-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **1-(Methylsulfonyl)piperidin-4-ol**, a key intermediate in medicinal chemistry.

Core Compound Data

1-(Methylsulfonyl)piperidin-4-ol is a heterocyclic compound featuring a piperidine ring N-substituted with a methylsulfonyl group and a hydroxyl group at the 4-position. These functional groups make it a valuable building block for the synthesis of various pharmaceutical agents, including kinase inhibitors and central nervous system drugs.[\[1\]](#)

Quantitative Data Summary

The fundamental molecular properties of **1-(Methylsulfonyl)piperidin-4-ol** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₃ S	PubChem
Molecular Weight	179.24 g/mol	PubChem
CAS Number	141482-19-1	MySkinRecipes[1]

Synthesis and Experimental Protocols

The synthesis of **1-(Methylsulfonyl)piperidin-4-ol** can be achieved through the sulfonylation of a piperidine precursor. The following is a representative experimental protocol based on general methods for the synthesis of N-sulfonylated piperidine derivatives.

General Synthesis Workflow

The logical flow for the synthesis of **1-(Methylsulfonyl)piperidin-4-ol** is depicted in the diagram below. The process begins with the reaction of the starting materials, followed by a reaction workup to isolate the crude product, and concludes with purification to obtain the final compound.



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **1-(Methylsulfonyl)piperidin-4-ol**.

Detailed Experimental Protocol: Synthesis of N-Sulfonylated Piperidines

This protocol is a general representation for the synthesis of N-sulfonylated piperidines and can be adapted for **1-(Methylsulfonyl)piperidin-4-ol**.

Materials:

- Piperidin-4-ol
- Methanesulfonyl chloride
- Triethylamine (or another suitable base)
- Dichloromethane (DCM) (or another suitable aprotic solvent)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve piperidin-4-ol (1 equivalent) in dichloromethane.
- Addition of Base: Add triethylamine (1.2 equivalents) to the solution and stir at room temperature.
- Addition of Sulfonating Agent: Slowly add methanesulfonyl chloride (1.1 equivalents) to the reaction mixture. The reaction is typically exothermic, and cooling in an ice bath may be necessary.
- Reaction Monitoring: Stir the reaction mixture at room temperature for 1-2 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Workup:

- Once the reaction is complete, wash the organic layer sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

• Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure **1-(Methylsulfonyl)piperidin-4-ol**.

Analytical Characterization

The identity and purity of the synthesized **1-(Methylsulfonyl)piperidin-4-ol** should be confirmed by standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectroscopy are used to confirm the molecular structure of the final compound.
- High-Performance Liquid Chromatography (HPLC): HPLC is employed to determine the purity of the compound. For compounds lacking a UV chromophore, a charged aerosol detector (CAD) can be used.[2]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the synthesized product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. myskinrecipes.com [myskinrecipes.com]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [1-(Methylsulfonyl)piperidin-4-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1321963#1-methylsulfonyl-piperidin-4-ol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1321963#1-methylsulfonyl-piperidin-4-ol-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com